2,3-Dihydroxy-4-Methylbenzoic Acid: Structural Profiling & Synthetic Applications

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Compound of Interest	
Compound Name:	*2,3-Dihydroxy-4-methylbenzoic acid*
CAS No.:	*3929-89-3*
Cat. No.:	*B3052194*

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Part 1: Executive Summary

2,3-Dihydroxy-4-methylbenzoic acid (CAS: 3929-89-3) is a rare, regio-defined isomer of the dihydroxybenzoic acid (DHBA) family. Unlike its ubiquitous congener 2,3-dihydroxybenzoic acid (2,3-DHBA)—a universal siderophore moiety—the 4-methyl derivative introduces steric and electronic modulation at the catechol core. This compound serves as a critical pharmacophore in the design of high-affinity iron chelators (siderophore-drug conjugates) and acts as a specialized intermediate in the synthesis of bioactive polyketides. Its unique substitution pattern (vicinal hydroxyls with an adjacent methyl group) provides enhanced lipophilicity and metabolic stability compared to the non-methylated parent, making it a valuable tool in medicinal chemistry and microbial metabolomics.

Part 2: Structural & Physicochemical Profiling

Chemical Identity[1][2][3][4]

- IUPAC Name: **2,3-Dihydroxy-4-methylbenzoic acid**[1][2][3][4][5][6]

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- Common Synonyms: 4-Methylpyrocatechuic acid; 4-Methyl-2,3-DHBA
- CAS Registry Number: 3929-89-3[2][4][5][7]
- Molecular Formula: C

  H

  O
- Molecular Weight: 168.15 g/mol [8]

Physicochemical Properties Table

The introduction of the methyl group at the C4 position significantly alters the solvation shell and pKa values relative to 2,3-DHBA.

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Property	Value (Experimental/Predicted)	Context & Significance
Appearance	Off-white to beige crystalline powder	Typical of oxidized catechols.
Melting Point	211–212 °C	High lattice energy due to intermolecular H-bonding.
pKa (COOH)	2.85 ± 0.10	Slightly less acidic than 2,3-DHBA due to inductive (+I) effect of methyl.
pKa (OH-2)	9.8 ± 0.2	Involved in strong intramolecular H-bond with carboxylate.
pKa (OH-3)	11.5 ± 0.3	Weakly acidic; critical for iron chelation.
LogP	1.62	Enhanced lipophilicity aids membrane permeability in drug conjugates.
Solubility	DMSO, Methanol, Ethanol	Poor solubility in water; requires pH adjustment.

Structural Topology & Isomerism

The molecule features a catechol moiety (1,2-dihydroxybenzene) constrained by a carboxylic acid.[9] The 4-methyl group introduces steric bulk adjacent to the 3-hydroxyl group, which can influence the bite angle during metal chelation.

Key Structural Features:

- Intramolecular Hydrogen Bond: A strong interaction between the C2-hydroxyl proton and the carbonyl oxygen of the carboxylic acid (stabilizes the planar conformation).
- Chelation Site: The vicinal C2-OH and C3-OH groups form a bidentate ligand site with high affinity for Fe(III).

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- Steric Hindrance: The C4-methyl group restricts rotation of substituents at the C3 position, potentially increasing selectivity for specific receptor binding sites.

Part 3: Biosynthetic & Synthetic Pathways

Biosynthetic Logic (Nature's Route)

While 2,3-DHBA is derived from the shikimate pathway via isochorismate, the 4-methyl variant is typically a product of polyketide synthase (PKS) machinery or a downstream modification of methylated catechols.

- Pathway: Shikimate

  Chorismate

  Isochorismate

  2,3-DHBA

  SAM-dependent Methylation (Putative).

- Alternative: Cyclization of a polyketide chain (e.g., from Acetyl-CoA + 3 Malonyl-CoA) followed by specific reduction and oxidation steps.

Laboratory Synthesis (Retrosynthetic Analysis)

Direct carboxylation of 4-methylcatechol (Kolbe-Schmitt reaction) often yields mixtures (e.g., 3,4-dihydroxy-5-methylbenzoic acid). Therefore, a regio-selective approach is required.

Protocol: Synthesis from 2,3-Dimethoxytoluene

This route ensures correct regiochemistry via directed ortho-lithiation.

Reagents:

- Starting Material: 2,3-Dimethoxytoluene (Veratrole derivative).
- Lithiation Agent:n-Butyllithium (n-BuLi) / TMEDA.
- Electrophile: Dry CO

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(Solid or Gas).

- Deprotection: Boron Tribromide (BBr

) in Dichloromethane (DCM).

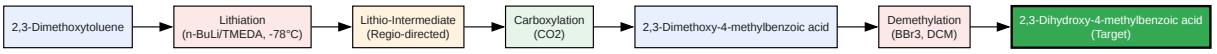
Step-by-Step Methodology:

- Lithiation: Dissolve 2,3-dimethoxytoluene in anhydrous THF under Argon. Add TMEDA (1.1 eq). Cool to -78 °C. Add n-BuLi (1.1 eq) dropwise.
  - Mechanism: The methoxy group at C2 directs lithiation to the C1 position (ortho to OMe, meta to Me). Note: Sterics at C4 (methyl) favor C1 or C6, but C1 is activated by the C2-OMe.
- Carboxylation: Bubble dry CO

  gas through the solution at -78 °C for 1 hour. Allow to warm to RT.
- Quench: Acidify with 1M HCl to precipitate 2,3-dimethoxy-4-methylbenzoic acid.
- Demethylation: Dissolve the intermediate in dry DCM at 0 °C. Add BBr

  (3.0 eq) dropwise. Stir overnight at RT.
- Workup: Quench with ice water. Extract with Ethyl Acetate.[10] Recrystallize from water/ethanol.

DOT Diagram: Synthetic Pathway



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Caption: Regioselective synthesis of **2,3-dihydroxy-4-methylbenzoic acid** via directed ortho-lithiation.

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Part 4: Pharmacological & Functional Applications

Siderophore Mimetics & "Trojan Horse" Strategy

Bacteria use siderophores (e.g., Enterobactin) to scavenge iron. **2,3-Dihydroxy-4-methylbenzoic acid** acts as a siderophore mimic.

- Mechanism: The catechol moiety binds Fe

  with extremely high affinity (

).

- Application: Conjugating antibiotics (e.g.,

  -lactams) to the carboxylic acid of this molecule creates a "Trojan Horse." The bacteria actively transport the conjugate via iron uptake pathways (e.g., FepA), bypassing permeability barriers.

- Advantage over 2,3-DHBA: The 4-methyl group increases lipophilicity, potentially enhancing passive diffusion across the outer membrane in addition to active transport.

Analytical Characterization (NMR)

To validate the structure, look for the following signals in

-DMSO:

- H NMR (400 MHz, DMSO-

  ):

  - 12.50 (br s, 1H, COOH)
  - 11.00 (s, 1H, C2-OH, H-bonded)
  - 9.40 (s, 1H, C3-OH)
  - 7.25 (d,

    Hz, 1H, H-6)

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- 6.70 (d,

  Hz, 1H, H-5)

- 2.25 (s, 3H, Ar-CH

)

- Interpretation: The coupling constant (

  Hz) confirms the ortho relationship of the two aromatic protons (H-5 and H-6), verifying the substitution pattern.

Part 5: References

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